

1,1,2-Trifluoroethane: An Unvalidated Candidate in the Green Solvent Landscape

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2-Trifluoroethane

Cat. No.: B1584508

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For researchers, scientists, and drug development professionals seeking sustainable solvent alternatives, a thorough evaluation of any new candidate is paramount. This guide addresses the current state of knowledge regarding **1,1,2-Trifluoroethane** (HFC-143) as a potential green solvent. However, a comprehensive review of publicly available scientific literature reveals a significant lack of experimental data to validate its efficacy and environmental credentials in comparison to established green and conventional solvents.

While some fundamental physical and environmental properties of **1,1,2-Trifluoroethane** are known, there is a notable absence of published studies demonstrating its performance in key applications such as chemical synthesis or extractions. Consequently, a direct, data-driven comparison with other solvents regarding reaction yields, selectivity, or solubility performance is not possible at this time.

Physicochemical and Environmental Properties

The available data for **1,1,2-Trifluoroethane** is summarized in the table below. It is a colorless gas at room temperature with a boiling point of 5 °C.^{[1][2]} Its Global Warming Potential (GWP) over a 100-year period is 397.^[2] As a hydrofluorocarbon (HFC), it does not contain chlorine or bromine, and therefore its Ozone Depletion Potential (ODP) is considered to be zero.^[3]

Property	Value	Reference
Chemical Formula	C2H3F3	[1]
Molar Mass	84.04 g/mol	[1]
Boiling Point	5 °C	[1][2]
Melting Point	-84 °C	[2]
Appearance	Colorless gas	[1][2]
Global Warming Potential (100-year)	397	[2]
Ozone Depletion Potential	0 (inferred as an HFC)	[3]

Safety and Toxicity

Toxicological information on **1,1,2-Trifluoroethane** is limited. It is classified as a neurotoxin that can cause acute solvent syndrome and acts as a simple asphyxiant.[1] Inhalation lethal-concentration studies in animals have shown it to cause acute pulmonary edema and changes in the liver and kidneys.[1]

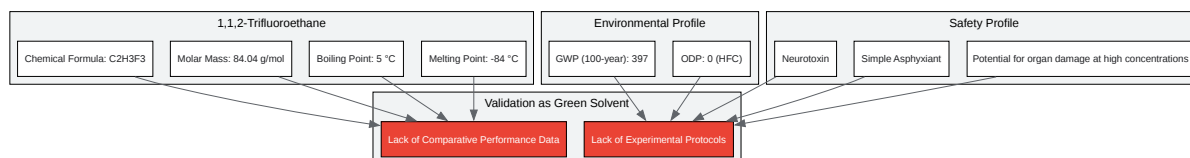
Lack of Comparative Performance Data and Experimental Protocols

A critical gap in the current body of scientific knowledge is the absence of studies that benchmark the performance of **1,1,2-Trifluoroethane** against other solvents. To be validated as a "green" alternative, a solvent must not only exhibit favorable environmental and safety profiles but also demonstrate practical utility and efficiency in chemical processes. Such data, including comparative reaction yields, product purity, and solubility of various solutes, are not available for **1,1,2-Trifluoroethane**.

Furthermore, this review could not identify any detailed experimental protocols for chemical reactions, extractions, or other processes where **1,1,2-Trifluoroethane** is employed as the primary solvent. This lack of established methodologies hinders its consideration for practical applications in research and development.

Logical Relationship of Known Properties

The following diagram illustrates the known characteristics of **1,1,2-Trifluoroethane**.



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Known Properties of **1,1,2-Trifluoroethane**

In conclusion, while **1,1,2-Trifluoroethane** possesses a low boiling point and a moderate GWP, the current lack of performance data and established experimental protocols prevents its validation as a green solvent. Further research and comprehensive comparative studies are required to determine its potential role in sustainable chemistry. Professionals in the field should exercise caution and rely on well-validated green solvents for their applications until such data becomes available.

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References

- 1. 1,1,2-Trifluoroethane | $C_2H_3F_3$ | CID 9890 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,1,2-Trifluoroethane - Wikipedia [en.wikipedia.org]
- 3. Ozone depletion potential - Wikipedia [en.wikipedia.org]

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